

The Impact of RO5461111 on Cytokine Profiles: A Technical Overview

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Compound of Interest

Compound Name: RO5461111

Cat. No.: B10857753

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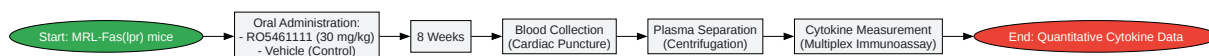
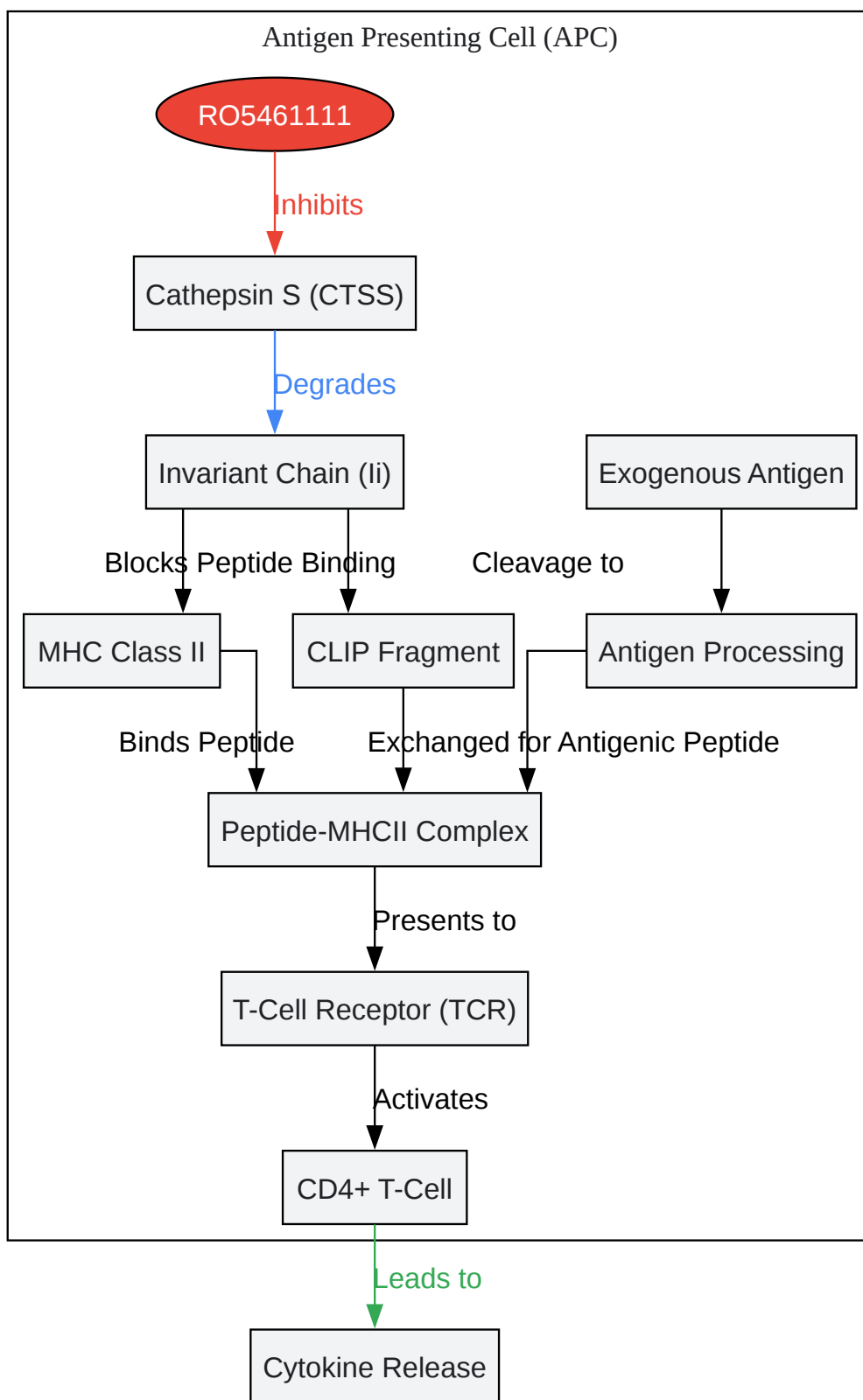
For Researchers, Scientists, and Drug Development Professionals

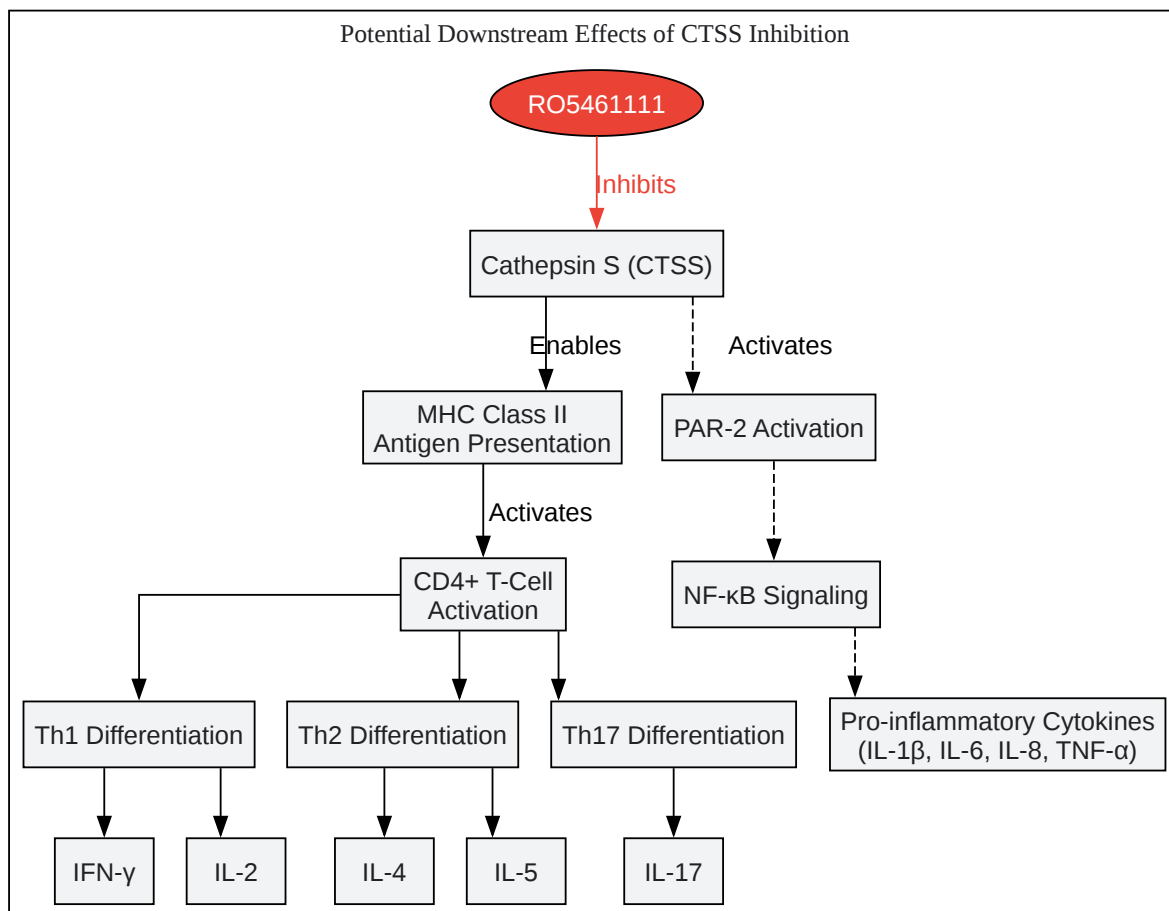
Introduction

RO5461111 is a potent and highly specific oral antagonist of Cathepsin S (CTSS), a cysteine protease predominantly expressed in antigen-presenting cells (APCs) such as dendritic cells, B cells, and macrophages.[1][2] Cathepsin S plays a crucial role in the processing of the invariant chain (Ii) associated with MHC class II molecules, a critical step for the presentation of antigens to CD4+ T helper cells. By inhibiting Cathepsin S, **RO5461111** effectively modulates the adaptive immune response, making it a molecule of significant interest for the treatment of autoimmune diseases like systemic lupus erythematosus (SLE) and other inflammatory conditions. This technical guide provides an in-depth exploration of the impact of **RO5461111** on cytokine profiles, summarizing key quantitative data, detailing experimental methodologies, and illustrating the underlying signaling pathways.

Core Mechanism of Action: Inhibition of Cathepsin S

The primary mechanism of action of **RO5461111** is the competitive and reversible inhibition of Cathepsin S. This inhibition disrupts the normal process of antigen presentation by MHC class II molecules.





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References

- 1. RO5461111 | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
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